

comparison of gelation efficiency between different bis-urea derivatives

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Compound of Interest

Compound Name: 1,3-Bis(3,4,5-trimethoxyphenyl)urea

CAS No.: 1055-79-4

Cat. No.: B10864135

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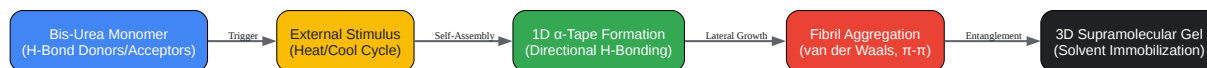
Comprehensive Guide to Gelation Efficiency in Bis-Urea Derivatives

Low-molecular-weight gelators (LMWGs) based on bis-urea derivatives have emerged as a premier class of soft materials. Their ability to immobilize solvents through non-covalent, reversible interactions makes them invaluable for drug delivery, pharmaceutical crystallization, and tissue engineering. As a Senior Application Scientist, I have structured this guide to provide a rigorous, data-driven comparison of gelation efficiency across various bis-urea structural motifs, analyzing how specific molecular modifications dictate macroscopic gel properties and providing the self-validating protocols required to evaluate them.

Mechanistic Foundations of Bis-Urea Gelation

The gelation of bis-urea compounds is fundamentally driven by the formation of an α -tape hydrogen-bonding motif. The two coplanar urea moieties act as highly directional hydrogen bond donors and acceptors. When subjected to an external stimulus (typically a heat-cool cycle), the monomers self-assemble into 1D fibrillar structures. These fibrils subsequently

undergo lateral aggregation via van der Waals forces and π - π stacking, eventually entangling into a 3D network that traps the solvent through capillary forces and surface tension [1](#).



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Logical workflow of bis-urea supramolecular gelation via hierarchical self-assembly.

Comparative Analysis of Structural Derivatives

The efficiency of a gelator is typically quantified by its Minimum Gelation Concentration (MGC) or Critical Gelation Concentration (CGC)—the lowest concentration required to form a stable gel. By altering the spacer or peripheral groups, we can drastically manipulate this efficiency.

A. The "Magic Linker": 4,4'-MDEP Spacers Steric hindrance plays a paradoxical role in gelation. Bis(urea)s based on the 4,4'-methylenebis(2,6-diethylphenylene) (4,4'-MDEP) spacer are exceptionally potent gelators. The "awkward packing" induced by the diethylphenylene groups prevents the formation of highly ordered, dense single crystals. Causally, this kinetically favors the formation of anisotropic gel fibers over precipitation. These derivatives exhibit remarkable versatility, gelling a wide array of organic solvents with CGCs often between 0.5% and 1.0% w/v [2](#).

B. Fluorous "Ponytails" vs. Hydrocarbon Chains Substituting standard hydrocarbon alkyl chains with perfluorinated "ponytails" drastically alters gelation efficiency, particularly in polar solvents like DMSO and alcohols. The fluorinated chains exhibit a lower mutual affinity compared to hydrocarbons. This restricted affinity limits the lateral growth (thickening) of the fibrils, resulting in fibers with much higher aspect ratios and a more densely entangled, transparent network. Consequently, fluorous bis-urea gelators can achieve MGCs as low as 0.2 wt%, significantly outperforming their hydrocarbon analogs [3](#).

C. Chiral vs. Racemic Assemblies The stereochemistry of the peripheral groups heavily influences the mechanical strength of the resulting hydrogel. In phenylalanine methyl ester-tagged bis(urea) compounds, mixing equimolar amounts of enantiomers (R and S) results in a co-assembled, twisted-tape morphology. This multi-component gel demonstrates substantially enhanced thermal stability (

) and mechanical strength (Storage Modulus,

) compared to pure enantiomeric or racemic gels, proving that self-sorting and co-assembly can be leveraged to tune bulk properties [4](#).

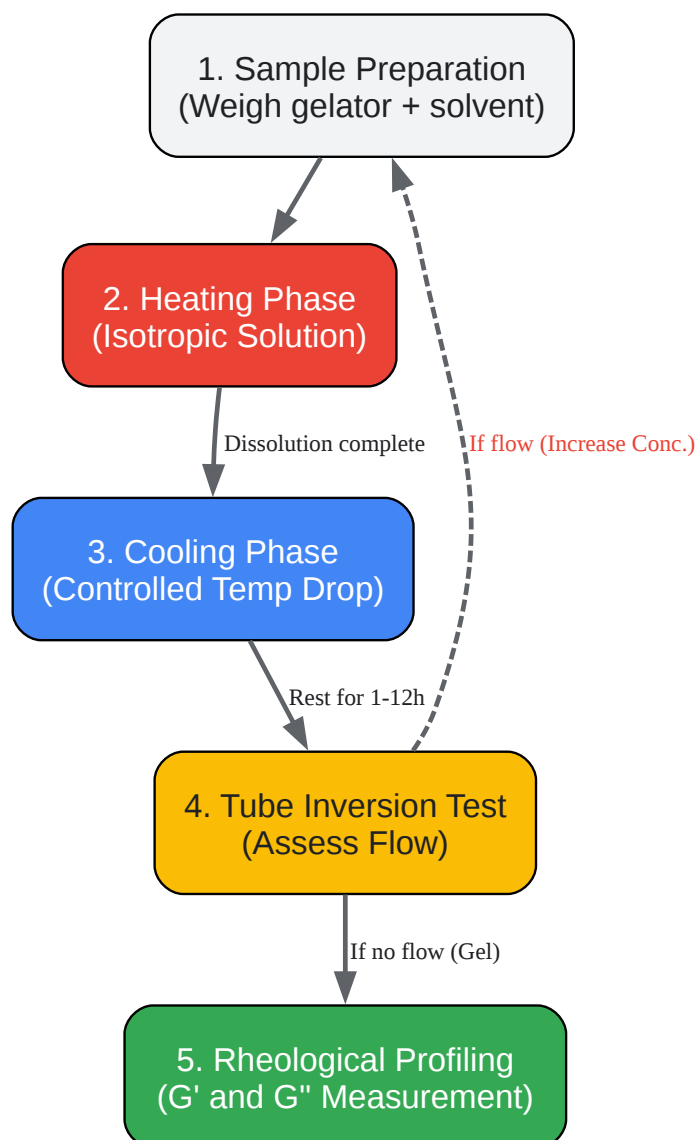
D. Multiscale Rationalization of Hydrogelators Recent multiscale computational approaches (combining DFT and molecular dynamics) have shown that end groups containing strong hydrogen bond acceptors (like pyridines) can be detrimental to early aggregation phases by competing with the urea α -tape formation. Conversely, optimized bis-urea hydrogelators designed through these predictive models can effectively gel water at concentrations as low as 0.2 w/v% [5](#).

Quantitative Data Summary

Derivative Class	Structural Feature	Optimal Solvent Polarity	Typical MGC / CGC	Key Rheological/Morphological Trait
4,4'-MDEP Bis-Urea	Sterically hindered aromatic spacer	Broad (Non-polar to Polar)	0.5 – 1.0% (w/v)	Highly versatile; avoids dense crystallization
Fluorous Bis-Urea	Perfluorinated alkyl chains	Polar (e.g., DMSO, Alcohols)	0.2 – 0.5 wt%	High aspect-ratio fibers; transparent gels
Chiral Bis-Urea (Mixed)	Phenylalanine methyl ester tags	Aqueous/Polar mixtures	~0.5 – 1.5 wt%	Twisted-tape morphology; enhanced
Optimized Hydrogelators	Aliphatic spacers lacking competing acceptors	Aqueous	~0.2% (w/v)	Exceptional hydrogelation efficiency

Experimental Methodologies: Self-Validating Protocols

To ensure reproducibility and scientific integrity, the evaluation of gelation efficiency must follow standardized, self-validating workflows. The following protocols detail the determination of MGC and rheological profiling.



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Standardized experimental workflow for determining MGC and rheological properties.

Protocol 1: Determination of Minimum Gelation Concentration (MGC) and

Causality Note: MGC defines the thermodynamic limit of the gelator's self-assembly capacity, while

indicates the thermal energy required to disrupt the non-covalent network.

- Preparation: Weigh precise amounts of the bis-urea derivative into a series of glass vials (e.g., 1.0, 2.0, 5.0, 10.0 mg).
- Solvent Addition: Add 1.0 mL of the target solvent to each vial to create a concentration gradient.
- Dissolution: Seal the vials and heat them uniformly using a thermostatted oil bath or heating block until a clear, isotropic solution is formed. Crucial: Ensure complete dissolution to erase any thermal history or pre-existing aggregates that could artificially seed irregular growth.
- Gelation: Allow the vials to cool undisturbed to room temperature for 2–12 hours. Crucial: Do not agitate during cooling, as sheer forces will disrupt the fragile nucleation of the α -tape fibrils.
- Validation (Inversion Test): Invert the vial by 180°. If the sample supports its own weight and does not flow under gravity, it is classified as a gel. The lowest concentration vial exhibiting this behavior is the MGC.
- Measurement: Place a steel ball bearing (e.g., 2 mm diameter) on top of the gel at the MGC. Heat the vial slowly (1 °C/min). The temperature at which the ball falls to the bottom of the vial is recorded as the

Protocol 2: Rheological Characterization

Causality Note: Rheology quantifies the viscoelastic nature of the gel. The storage modulus () represents solid-like elastic behavior, while the loss modulus () represents liquid-like viscous behavior.

- Sample Loading: Carefully transfer a continuous piece of the gel onto the Peltier plate of a rheometer equipped with a parallel-plate geometry (e.g., 20 mm diameter).

- Gap Setting: Lower the geometry to a predefined gap (e.g., 1.0 mm), ensuring complete contact without crushing the gel structure.
- Amplitude Sweep: Run an oscillatory strain sweep from 0.01% to 100% at a constant frequency (e.g., 1 Hz). Purpose: This identifies the Linear Viscoelastic Region (LVR) where and are independent of strain, and determines the yield stress (the point where crosses below , indicating network rupture).
- Frequency Sweep: Run a frequency sweep from 0.1 to 100 rad/s at a constant strain within the LVR (e.g., 0.1%). Validation: A true supramolecular gel will exhibit by at least one order of magnitude across the entire frequency range, with both moduli remaining relatively independent of frequency.

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